"validation of analytical methods for 2,6-Dimethyloxane-4-carboxylic acid quantification"

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Compound of Interest	
Compound Name:	*2,6-Dimethyloxane-4-carboxylic acid*
CAS No.:	*861615-25-0*
Cat. No.:	*B2637581*

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Analytical Method Validation Guide: 2,6-Dimethyloxane-4-carboxylic Acid

Executive Summary & Chemical Context[1][2][3]

2,6-Dimethyloxane-4-carboxylic acid (also known as 2,6-dimethyltetrahydropyran-4-carboxylic acid) represents a specific class of saturated heterocyclic building blocks often used in the synthesis of pharmaceutical intermediates (e.g., PDE1 inhibitors) and agrochemicals.

The Analytical Challenge: Quantification of this analyte presents three distinct challenges for the analytical scientist:

- Lack of Chromophore: The saturated tetrahydropyran ring and alkyl substituents possess no conjugated

  -systems, rendering standard UV-Vis detection (HPLC-UV) ineffective without derivatization.

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- Polarity: The carboxylic acid moiety confers significant polarity, complicating retention on standard C18 Reverse Phase (RP) columns.
- Stereochemistry: The 2,6-dimethyl substitution pattern introduces cis/trans isomerism. Methods must distinguish or resolve these diastereomers to ensure accurate potency assignment.

This guide compares and validates the three most viable methodologies: LC-MS/MS (ESI-), GC-MS (Derivatization), and HPLC-CAD (Charged Aerosol Detection).

Technology Comparison: Selecting the Right Tool

The following table contrasts the performance of available techniques for this specific analyte.

Feature	LC-MS/MS (Triple Quad)	GC-MS (Derivatized)	HPLC-CAD / ELSD
Primary Application	Trace quantification (Bioanalysis/PK)	Process control & Isomer resolution	Purity assay & High-concentration formulation
Sensitivity (LOQ)	Excellent (ng/mL range)	Good (µg/mL range)	Moderate (µg/mL range)
Sample Prep	Minimal (Protein Precip/SPE)	Heavy (Derivatization required)	Minimal (Dilute & Shoot)
Isomer Separation	Moderate (Requires chiral/specialty columns)	Excellent (Resolves diastereomers well)	Moderate
Throughput	High (< 5 min run time)	Low (> 20 min incl. prep)	Medium
Cost per Sample	High	Medium	Low

Expert Recommendation

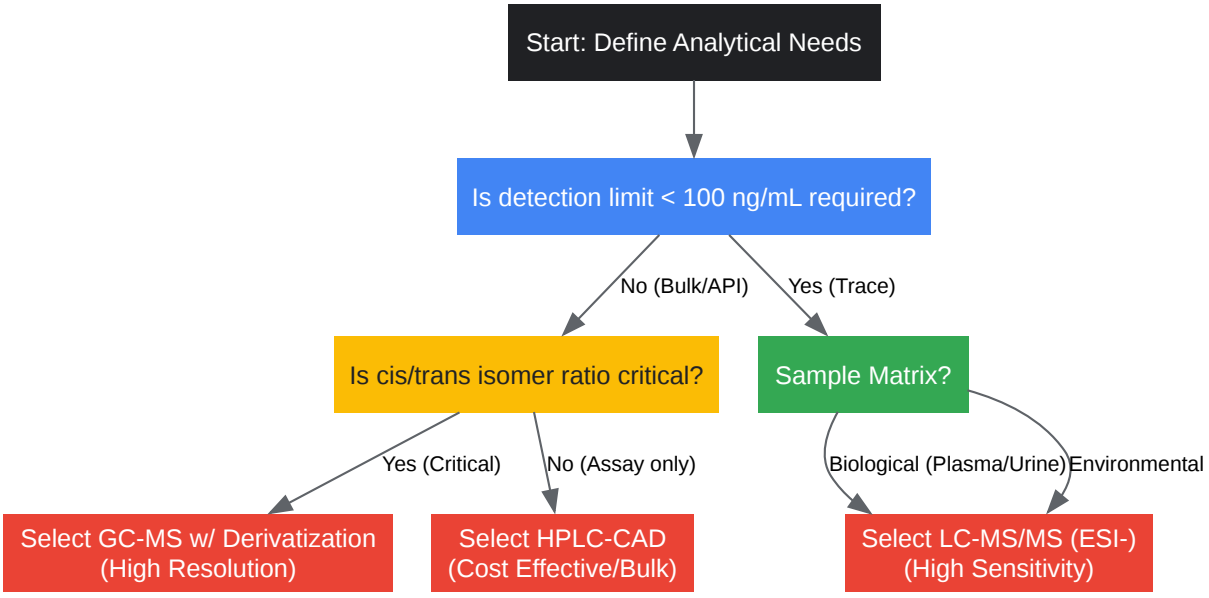
- For Drug Development/Bioanalysis: Use LC-MS/MS. The sensitivity is non-negotiable for plasma/tissue samples.

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- For Synthesis/Process Chemistry: Use GC-MS. The ability to resolve cis/trans isomers via silylation provides critical feedback on reaction stereoselectivity.

Method Selection Decision Tree

The following logic flow illustrates the decision process for selecting the validation path based on your specific laboratory requirements.



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Caption: Decision matrix for selecting the optimal analytical technique based on sensitivity and stereochemical requirements.

Deep Dive: LC-MS/MS Validation Protocol

This section details the validation of the LC-MS/MS method, chosen for its versatility in drug development contexts.

Mechanistic Rationale

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Since **2,6-Dimethyloxane-4-carboxylic acid** is acidic (pKa ~4.5), Negative Electrospray Ionization (ESI-) is the ionization mode of choice. It produces the deprotonated molecular ion

, which is stable and yields distinct fragments.

- Column Choice: A standard C18 column often fails to retain this polar molecule, leading to elution in the void volume (ion suppression zone).
- Solution: Use a C18-PFP (Pentafluorophenyl) or a HILIC column. The PFP phase offers alternative selectivity for isomeric separations and better retention for polar acids.

Instrument Parameters[2]

- System: Agilent 6400 Series or Sciex Triple Quad 6500+.
- Column: Kinetex F5 (PFP), 2.6 µm, 100 x 2.1 mm.
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains acidic pH to suppress ionization on column for retention, though ESI- prefers high pH, modern sources handle acidic phases well, or use 5mM Ammonium Acetate pH 6.0 for compromise). Recommendation: 5mM Ammonium Acetate (pH 6.5).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.4 mL/min.
- MRM Transitions:
  - Quantifier:

    (Loss of

)
  - Qualifier:

    (Ring fragmentation)

Validation Workflow (Step-by-Step)

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Step 1: Specificity & Selectivity

Objective: Ensure the matrix (e.g., plasma) does not interfere.

- Extract 6 lots of blank matrix.
- Spike **2,6-Dimethyloxane-4-carboxylic acid** at LLOQ (Lower Limit of Quantification).
- Acceptance Criteria: Interference in blank must be < 20% of the LLOQ response.

Step 2: Linearity & Range

Objective: Establish the dynamic range.

- Prepare 8 non-zero standards (e.g., 1, 2, 5, 10, 50, 100, 500, 1000 ng/mL).
- Fit using weighted linear regression (

).
- Acceptance Criteria:

  ; back-calculated concentrations within ±15% (±20% for LLOQ).

Step 3: Accuracy & Precision

Objective: Verify repeatability and truth.

- Prepare QC samples at Low, Medium, and High levels (e.g., 3, 50, 800 ng/mL).
- Run 5 replicates per level over 3 separate days (Inter-day and Intra-day).
- Calculation:
- Acceptance Criteria: %CV and %Error must be within ±15%.

Alternative: GC-MS with Derivatization

For process labs where LC-MS/MS is unavailable, GC-MS is the robust alternative. However, the carboxylic acid must be "capped" to be volatile.

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Derivatization Protocol (Methylation)

Direct analysis of carboxylic acids causes peak tailing and adsorption in the GC liner. We convert the acid to its methyl ester.

- Reagent:

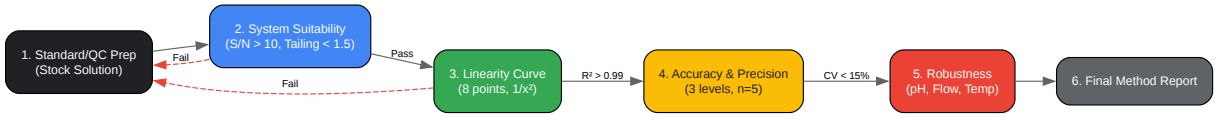
  -Methanol (14%) or TMS-Diazomethane.

- Procedure:
  - Take 100 µL sample residue (dried).
  - Add 200 µL

    -Methanol.
  - Incubate at 60°C for 30 mins.
  - Extract with Hexane.[1][2]
- Analysis: Inject Hexane layer into GC-MS (DB-5ms column).
- Note: This method separates the cis and trans isomers of the methyl ester derivative effectively.

Validation Logic Flow

The following diagram visualizes the critical path for a full ICH Q2(R1) validation campaign for this molecule.



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Caption: Sequential workflow for ICH Q2(R1) method validation, ensuring self-validating checkpoints at every stage.

References

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